

# Application of Ergocalciferol in Fortified Food Analysis

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## Compound of Interest

Compound Name: *Biodinamine vitamin D2*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

## Introduction

Ergocalciferol, also known as vitamin D2, is a fat-soluble vitamin essential for human health, playing a crucial role in calcium and phosphorus metabolism and bone health.[1] It is produced by the ultraviolet irradiation of the plant steroid ergosterol.[2] Due to the limited natural occurrence of vitamin D in foods, fortification of staple foods such as milk, infant formula, cereals, and edible oils with ergocalciferol is a common practice to prevent vitamin D deficiency.[1][3] Accurate and robust analytical methods are therefore essential for quality control, regulatory compliance, and to ensure the efficacy and safety of fortified food products.

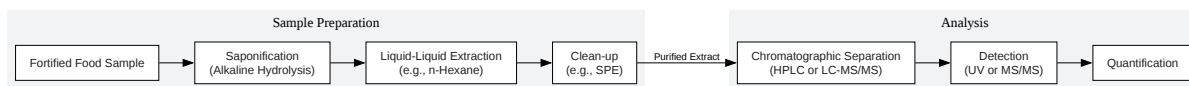
This document provides detailed application notes and protocols for the analysis of ergocalciferol in fortified foods, intended for researchers, scientists, and professionals in drug development. The methodologies described herein are based on established techniques such as High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) and Liquid Chromatography with tandem mass spectrometry (LC-MS/MS).

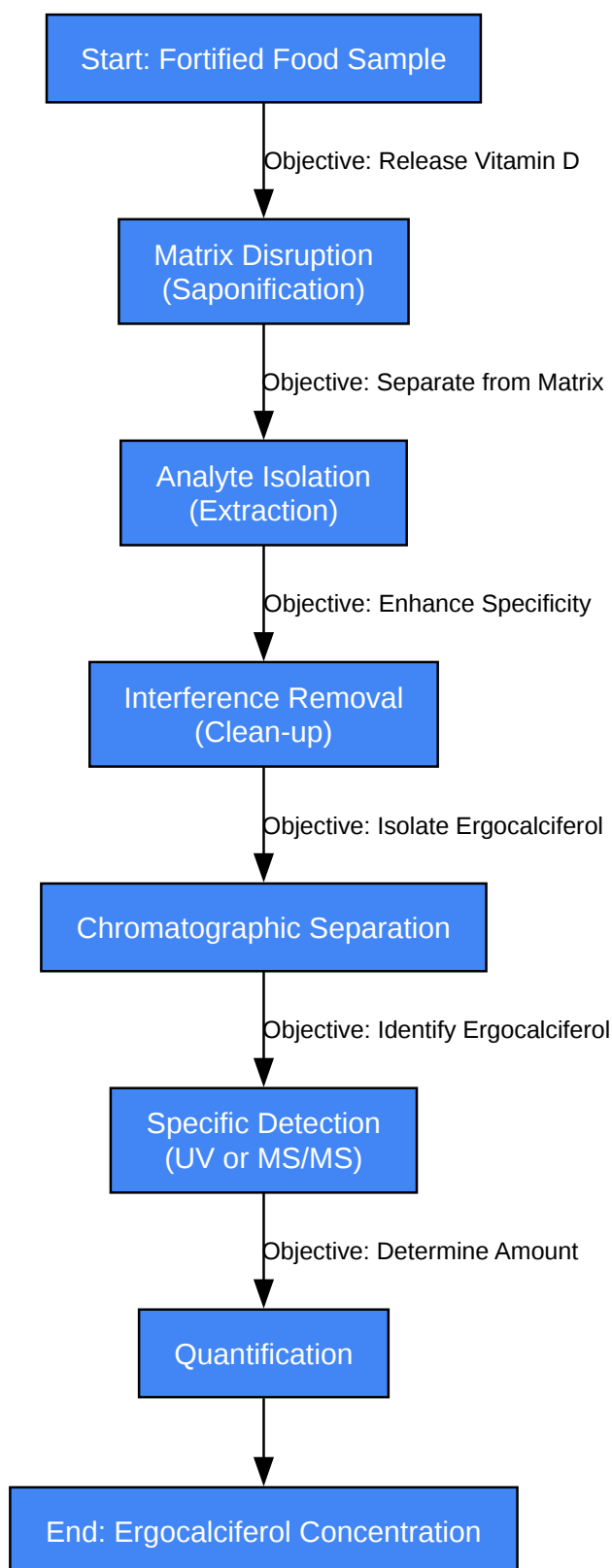
## Analytical Principles

The analysis of ergocalciferol in fortified foods presents analytical challenges due to the complexity of food matrices and the low concentration of the analyte.[3] A typical analytical workflow involves four key steps:

- Saponification: This is a digestion step, usually involving alkaline hydrolysis with potassium hydroxide, to break down the food matrix, particularly fats and esters, and release the vitamin D.[\[2\]](#)[\[4\]](#)[\[5\]](#)
- Extraction: Following saponification, a liquid-liquid extraction is performed to separate the non-saponifiable fraction containing ergocalciferol from the aqueous matrix.[\[4\]](#)[\[5\]](#) Common extraction solvents include n-hexane.[\[5\]](#)
- Clean-up: A clean-up step is often necessary to remove interfering substances from the extract. This can be achieved using techniques like Solid-Phase Extraction (SPE) or a semi-preparative HPLC step.[\[4\]](#)
- Chromatographic Analysis: The final determination and quantification of ergocalciferol are performed using either HPLC-UV or LC-MS/MS.[\[4\]](#)[\[6\]](#)

The following diagram illustrates the general experimental workflow for the analysis of ergocalciferol in fortified foods.





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